

# Application Notes and Protocols for NH<sub>2</sub>-UAMC1110 TFA Stock Solution Preparation

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## Compound of Interest

Compound Name: NH<sub>2</sub>-UAMC1110 TFA

Cat. No.: B10857370

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **NH<sub>2</sub>-UAMC1110 TFA** is a derivative of UAMC1110, a potent and selective inhibitor of Fibroblast Activation Protein (FAP).[1] It serves as a crucial precursor in the synthesis of FAPI-QS, a chelating agent used to create radiotracers with high tumor selectivity for diagnostic and therapeutic applications.[2][3][4][5] Proper preparation of stock solutions is the first critical step for reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **NH<sub>2</sub>-UAMC1110 TFA** stock solutions.

## Physicochemical Properties and Storage

### Recommendations

A summary of the key quantitative data for **NH<sub>2</sub>-UAMC1110 TFA** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	2990021-73-1	[2]
Molecular Formula	C23H24F5N5O5	[2][3]
Formula Weight	545.46 g/mol	[2][3]
Appearance	Off-white to yellow solid	[3]
Purity	>98% (HPLC)	[2]
Solubility (in Water)	250 mg/mL (458.33 mM)	[3][4][6]
Storage of Solid	-20°C, sealed, away from moisture	[3][4]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[3][5]

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **NH2-UAMC1110 TFA** in water.

Materials:

- **NH2-UAMC1110 TFA** powder
- Sterile, nuclease-free water
- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

- Analytical balance

#### Procedure:

- Equilibration: Allow the vial of **NH<sub>2</sub>-UAMC1110 TFA** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **NH<sub>2</sub>-UAMC1110 TFA** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.45 mg of the compound.
- Solubilization:
  - Add the appropriate volume of sterile water to the vial containing the powder. For a 10 mM stock from 5.45 mg, this would be 1 mL.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath.<sup>[3][4][6]</sup> Heating the solution to 37°C can also aid in solubilization.<sup>[4]</sup>
- Sterilization (Optional but Recommended): If the stock solution is intended for cell-based assays, it is advisable to sterilize it by passing it through a 0.22 µm syringe filter into a new sterile tube.<sup>[3][5]</sup>
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes.<sup>[3][5]</sup>
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[3][5]</sup> Ensure the vials are tightly sealed to protect from moisture.<sup>[3][4]</sup>

## Stock Solution Preparation Table

The following table provides the required mass of **NH<sub>2</sub>-UAMC1110 TFA** to prepare stock solutions of various concentrations and volumes.

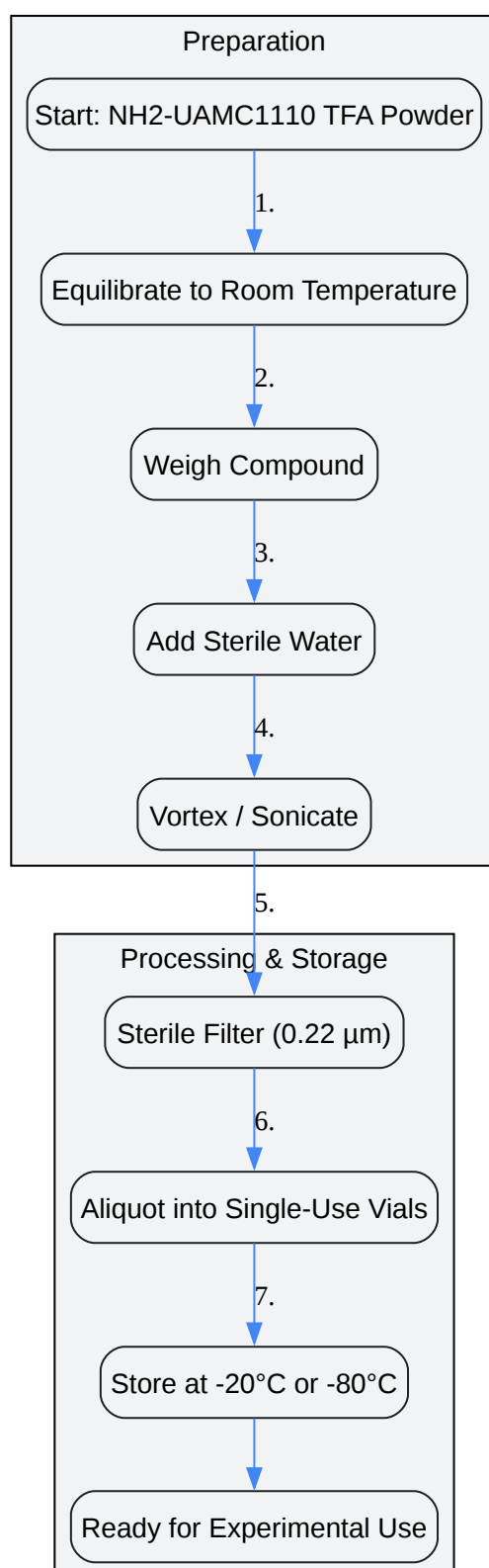
Desired Concentration	Volume	Mass of NH <sub>2</sub> -UAMC1110 TFA	Volume of Water
1 mM	1 mL	0.545 mg	1 mL
5 mM	1 mL	2.73 mg	1 mL
10 mM	1 mL	5.45 mg	1 mL
5 mM	5 mL	13.64 mg	5 mL
10 mM	5 mL	27.27 mg	5 mL
5 mM	10 mL	27.27 mg	5 mL
10 mM	10 mL	54.55 mg	10 mL

Calculations are based on a molecular weight of 545.46 g/mol .

## Visualizations

### Workflow for NH<sub>2</sub>-UAMC1110 TFA Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a sterile stock solution of NH<sub>2</sub>-UAMC1110 TFA.

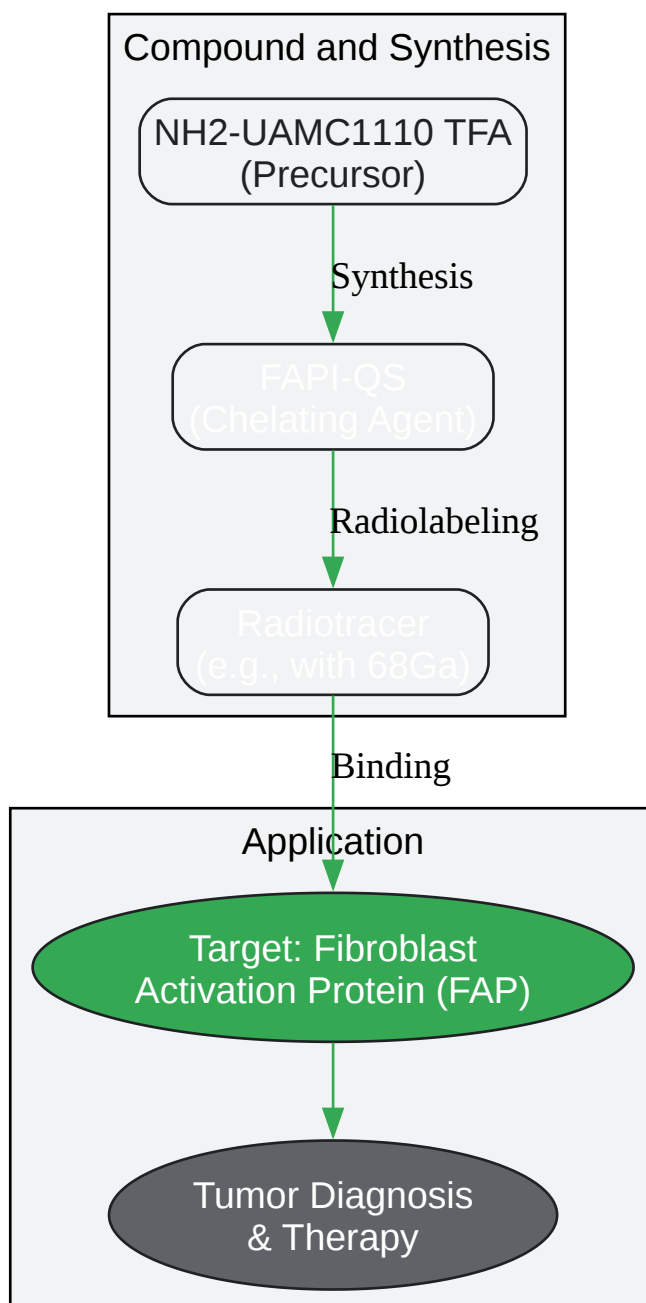


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Caption: Workflow for **NH<sub>2</sub>-UAMC1110 TFA** Stock Solution Preparation.

## Signaling Pathway Context

**NH2-UAMC1110 TFA** is a precursor to inhibitors targeting Fibroblast Activation Protein (FAP), a key enzyme in the tumor microenvironment. The diagram below shows the logical relationship from the compound to its application.



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Caption: Logical flow from **NH<sub>2</sub>-UAMC1110 TFA** to its theranostic application.

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## References

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